

# Physical and chemical properties of isoamyl benzoate

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## Compound of Interest

Compound Name: *Isoamyl benzoate*

Cat. No.: *B147138*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Isoamyl Benzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of **isoamyl benzoate** (IUPAC name: 3-methylbutyl benzoate). It includes quantitative data, detailed experimental protocols for its synthesis, and outlines its primary applications, making it a valuable resource for professionals in research and development.

## Chemical Identity and Structure

**Isoamyl benzoate** is an organic compound classified as an ester.<sup>[1]</sup> It is formed from the condensation of benzoic acid and isoamyl alcohol.<sup>[1]</sup> Found naturally in plants like cocoa beans and papaya, it is primarily synthesized for commercial use.<sup>[1]</sup> Its pleasant, fruity aroma underpins its extensive use in the fragrance and flavor industries.<sup>[2][3]</sup>

Identifier	Value
IUPAC Name	3-methylbutyl benzoate[1][4]
Synonyms	Isopentyl benzoate, Benzoic acid isoamyl ester[1][5]
CAS Number	94-46-2[2][5][6]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub> [1][2][5]
Molecular Weight	192.25 g/mol [1][2][5]
InChI Key	MLLAPOCBLWUFAP-UHFFFAOYSA-N[1]
Canonical SMILES	<chem>CC(C)CCOC(=O)C1=CC=CC=C1</chem> [1][4]

## Physical Properties

**Isoamyl benzoate** is a colorless, oily liquid characterized by a mild, sweet, and fruity aroma.[2][7] Its physical properties, particularly its low volatility and high boiling point, make it an excellent fixative and blender in fragrance formulations.[8]

Property	Value
Appearance	Colorless to pale yellow, clear oily liquid[3][5][9]
Odor	Mild, sweet, fruity, balsamic, with green nuances[2][6][8]
Boiling Point	260-262 °C (at 760 mm Hg)[6][10]
Melting Point	-37 °C[3]
Density	0.986 - 0.992 g/mL at 25 °C[6]
Refractive Index	1.492 - 1.496 (at 20 °C, n <sub>20</sub> /D)[5][6]
Vapor Pressure	0.026 mmHg at 20 °C[6]
Flash Point	>110 °C (>230 °F)[2][6][11]
logP (Octanol/Water)	4.15[6][12]
Solubility in Water	Insoluble (13.68 mg/L at 25 °C, estimated)[1][6]
Solubility in Solvents	Miscible with alcohol; soluble in organic solvents and oils[1][6][10]

## Chemical Properties and Reactivity

**Stability:** **Isoamyl benzoate** is stable under normal storage conditions.[13] It is recommended to store it in a cool, well-ventilated place away from light and ignition sources, in a tightly sealed container.[9][14]

**Reactivity:** As an ester, **isoamyl benzoate** can undergo hydrolysis back to benzoic acid and isoamyl alcohol, typically under acidic or basic conditions. It is generally considered to have low toxicity.[1]

**Synthesis:** The most common method for synthesizing **isoamyl benzoate** is through the direct acid-catalyzed esterification of benzoic acid with isoamyl alcohol, often referred to as Fischer-Speier esterification.[7] Alternative methods include the transesterification of methyl benzoate with isoamyl alcohol.[2][11] Various catalysts can be employed to improve reaction yield and

efficiency, including p-toluenesulfonic acid, solid superacids like  $\text{Ti}(\text{SO}_4)_2/\text{TiO}_2$ , and inorganic salts such as  $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ .<sup>[15]</sup>

## Experimental Protocols

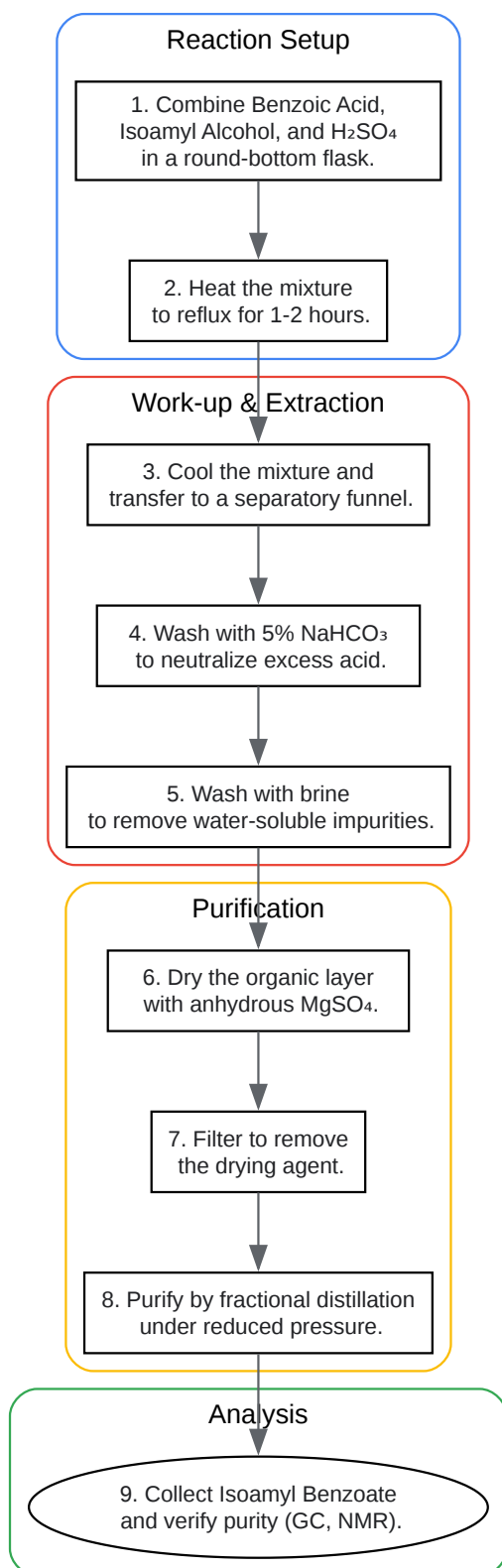
### Synthesis of Isoamyl Benzoate via Fischer Esterification

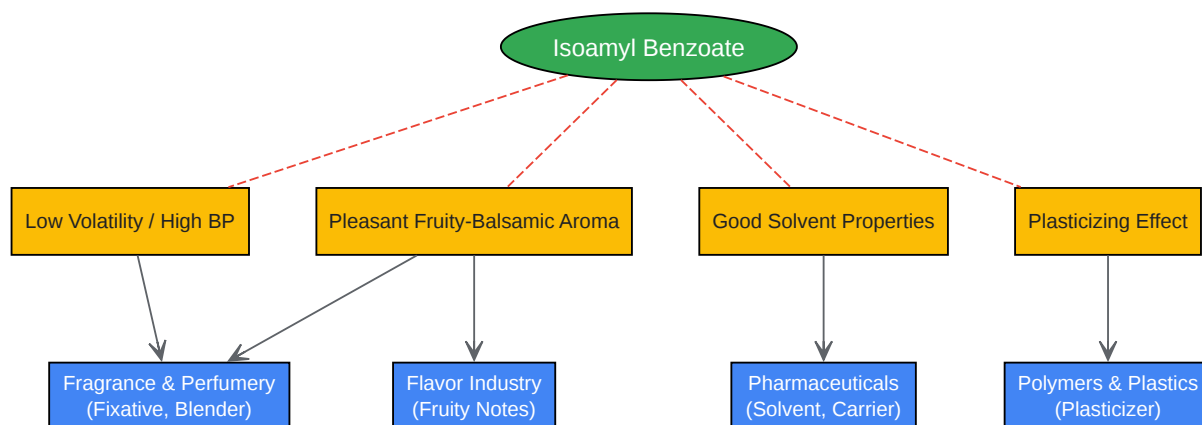
This protocol describes a standard laboratory procedure for the synthesis and purification of **isoamyl benzoate**.

Materials:

- Benzoic acid
- Isoamyl alcohol (3-methyl-1-butanol)
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (or other suitable extraction solvent)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (drying agent)
- Reflux apparatus, separatory funnel, distillation setup

Workflow Diagram:





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